

Essential Safety and Operational Guidance for 4-(4-Ethylpiperazin-1-yl)aniline

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Compound of Interest

Compound Name: 4-(4-Ethylpiperazin-1-yl)aniline

Cat. No.: B038766

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-(4-Ethylpiperazin-1-yl)aniline**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **4-(4-Ethylpiperazin-1-yl)aniline**
- CAS Number: 115619-01-7[1][2][3]
- Molecular Formula: C₁₂H₁₉N₃[1][2][3]
- Molecular Weight: 205.30 g/mol [2][3]

Hazard Identification and Personal Protective Equipment

4-(4-Ethylpiperazin-1-yl)aniline is classified as harmful if swallowed, in contact with skin, or if inhaled.[2] It is also known to cause skin and serious eye irritation.[2] Therefore, strict adherence to PPE guidelines is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical goggles or safety glasses. A face shield is also recommended.[4]	To prevent eye contact which can cause serious irritation.[2]
Hand Protection	Chemical-impermeable gloves (e.g., Butyl, Neoprene, Polyvinyl alcohol (PVA), or Viton). Nitrile gloves are NOT recommended.[1][5]	To prevent skin contact, as the substance is harmful and can cause irritation.[2]
Skin and Body Protection	Wear suitable protective clothing, including a fully-buttoned lab coat. Fire/flame resistant and impervious clothing should be worn. Safety shoes are also recommended.[1][4]	To prevent skin exposure and protect from potential splashes.
Respiratory Protection	In case of inadequate ventilation or if exposure limits are exceeded, use a full-face respirator.[1][4]	To prevent inhalation, as the substance is harmful if inhaled and may cause respiratory irritation.[2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[1][4][5]
- Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[4]

- Designate a specific area for handling **4-(4-Ethylpiperazin-1-yl)aniline**, clearly marked with appropriate hazard warnings.[5]

2. Handling:

- Avoid contact with skin and eyes.[1][4]
- Do not breathe dust, mist, or vapors.[1][4]
- Use non-sparking tools to prevent ignition.[1]
- Purchase and use the smallest quantities necessary for the experiment.[5]
- Transport the chemical in secondary, non-breakable containment.[5]

3. Storage:

- Store in a tightly closed, properly labeled container.[1][5]
- Keep in a cool, dry, and well-ventilated place.[1][4]
- Store away from incompatible materials such as strong oxidizers, strong acids, and strong bases.[5]

Emergency and First Aid Procedures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [1] [4] [6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention if irritation persists. [1] [4] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [1] [4]

Disposal Plan

Proper disposal of **4-(4-Ethylpiperazin-1-yl)aniline** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

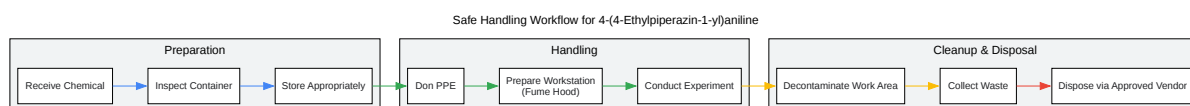
- Collect waste in a compatible and properly labeled container, such as a polyethylene container.[\[5\]](#)
- Do not dispose of this chemical down the drain or in the regular waste stream.[\[5\]](#)
- Store waste containers away from incompatible materials.[\[5\]](#)

2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[4] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[4]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or disposed of in a sanitary landfill after being punctured to prevent reuse.[1]
[7]

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **4-(4-Ethylpiperazin-1-yl)aniline**, from receipt of the chemical to its final disposal.



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Caption: Workflow for safe handling of **4-(4-Ethylpiperazin-1-yl)aniline**.

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